

Application of J-104129 in Respiratory Disease Models

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Compound of Interest

Compound Name: J-104129

Cat. No.: B15574322

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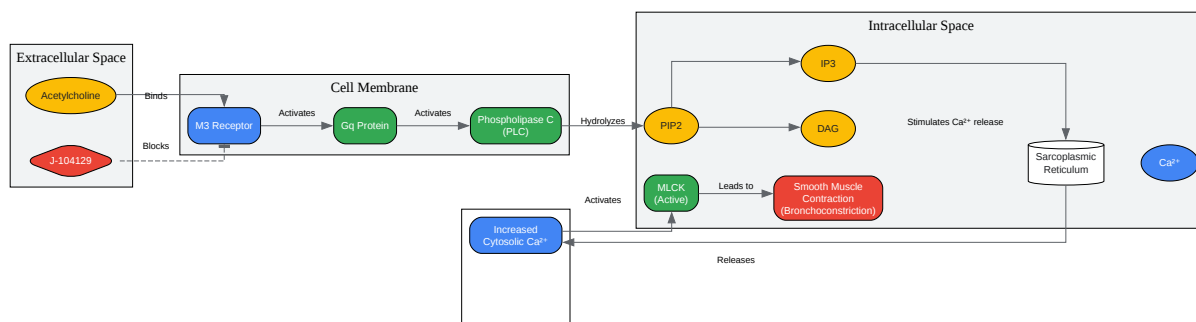
Introduction

J-104129 is a potent and selective antagonist of the muscarinic M3 receptor, a key mediator of bronchoconstriction in the airways.[1] Its high selectivity for the M3 receptor subtype over the M2 subtype suggests a favorable therapeutic window for the treatment of obstructive respiratory diseases such as asthma and Chronic Obstructive Pulmonary Disease (COPD).[1] In these conditions, excessive cholinergic stimulation of M3 receptors on airway smooth muscle leads to bronchoconstriction and increased mucus secretion.[2][3] By blocking the action of acetylcholine at these receptors, **J-104129** effectively promotes bronchodilation.[1][4] This document provides detailed application notes and protocols for the use of **J-104129** in preclinical respiratory disease models.

Mechanism of Action

J-104129 is a competitive antagonist at the muscarinic M3 receptor. In airway smooth muscle, the M3 receptor is coupled to the Gq protein.[2] Upon stimulation by acetylcholine, the activated Gq protein stimulates phospholipase C (PLC), leading to the hydrolysis of phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol 1,4,5-trisphosphate (IP3) and

diacylglycerol (DAG).[5][6] IP3 binds to its receptors on the sarcoplasmic reticulum, triggering the release of intracellular calcium (Ca^{2+}).[5][6] The increase in cytosolic Ca^{2+} leads to the activation of myosin light chain kinase (MLCK), which phosphorylates myosin light chains, resulting in smooth muscle contraction and bronchoconstriction.[5] **J-104129** blocks the initial binding of acetylcholine to the M3 receptor, thereby inhibiting this entire signaling cascade and preventing bronchoconstriction.



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Caption: Muscarinic M3 Receptor Signaling Pathway in Airway Smooth Muscle.

Data Presentation

The following tables summarize the in vitro and in vivo pharmacological data for **J-104129**.

Table 1: In Vitro Receptor Binding Affinity and Potency of **J-104129**

Receptor Subtype	Parameter	Value (nM)	Species	Reference
Human Muscarinic M3	K _i	4.2	Human	[1]
Human Muscarinic M1	K _i	19	Human	[2]
Human Muscarinic M2	K _i	490	Human	[1]
Rat Tracheal M3	K ₋	3.3	Rat	[1]
Rat Atrial M2	K ₋	170	Rat	[2]

Table 2: In Vivo Efficacy of **J-104129**

Animal Model	Endpoint	Route of Administration	ED ₅₀	Species	Reference
Acetylcholine-induced bronchoconstriction	Inhibition of bronchoconstriction	Oral	0.58 mg/kg	Rat	[1]

Experimental Protocols

In Vitro: Muscarinic Receptor Radioligand Binding Assay

This protocol is designed to determine the binding affinity (K_i) of **J-104129** for muscarinic receptor subtypes.

Materials:

- Cell membranes expressing human M1, M2, or M3 receptors

- [^3H]-N-methylscopolamine ([^3H]-NMS) as the radioligand
- **J-104129**
- Atropine (for non-specific binding)
- Assay buffer (e.g., 50 mM Tris-HCl, 5 mM MgCl_2 , pH 7.4)
- Scintillation vials and cocktail
- Glass fiber filters
- Filtration manifold
- Scintillation counter

Procedure:

- Prepare serial dilutions of **J-104129** in assay buffer.
- In a 96-well plate, add in the following order:
 - Assay buffer
 - Cell membranes (e.g., 20-50 μg protein/well)
 - **J-104129** at various concentrations or vehicle (for total binding) or atropine (1 μM for non-specific binding)
 - [^3H]-NMS (at a concentration near its K_d , e.g., 0.5 nM)
- Incubate the plate at room temperature for a sufficient time to reach equilibrium (e.g., 60-90 minutes).
- Terminate the binding reaction by rapid filtration through glass fiber filters using a filtration manifold.
- Wash the filters rapidly with ice-cold assay buffer to remove unbound radioligand.

- Place the filters in scintillation vials, add scintillation cocktail, and quantify the radioactivity using a scintillation counter.
- Calculate the specific binding by subtracting the non-specific binding from the total binding.
- Determine the IC₅₀ value of **J-104129** from the competition binding curve and calculate the K_i value using the Cheng-Prusoff equation.

In Vivo: Acetylcholine-Induced Bronchoconstriction in Rats

This protocol is used to evaluate the in vivo efficacy of **J-104129** in preventing bronchoconstriction.

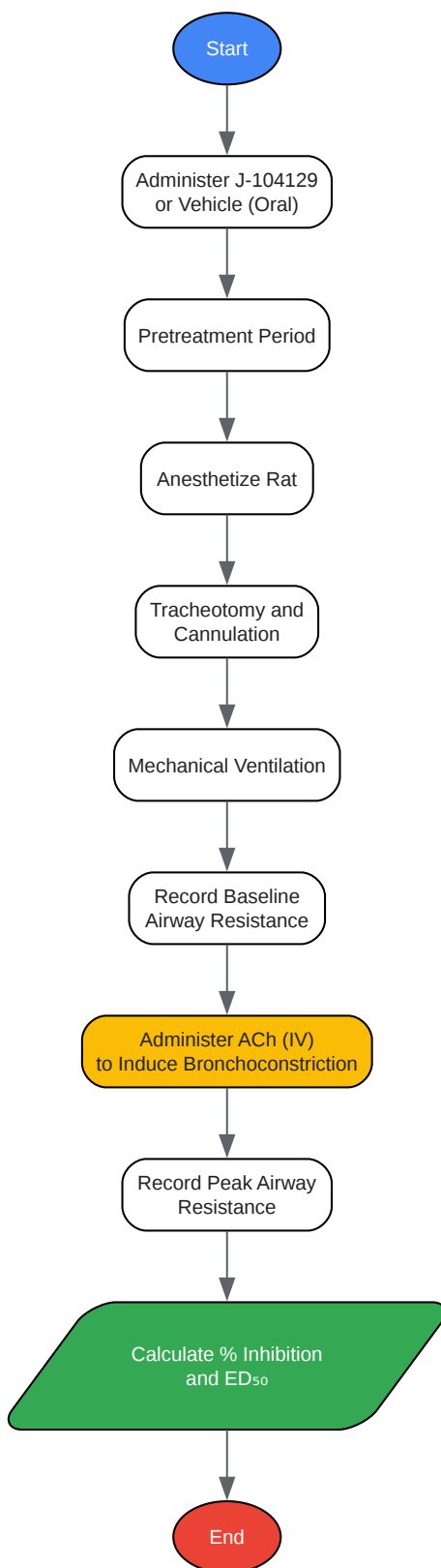
Materials:

- Male Sprague-Dawley rats
- **J-104129**
- Acetylcholine (ACh)
- Anesthetic (e.g., pentobarbital)
- Tracheal cannula
- Ventilator
- Pressure transducer to measure airway resistance

Procedure:

- Administer **J-104129** or vehicle to the rats via the desired route (e.g., oral gavage).
- After a specified pretreatment time, anesthetize the rats.
- Perform a tracheotomy and insert a tracheal cannula.

- Mechanically ventilate the rats.
- Monitor and record the baseline airway resistance.
- Administer a bolus intravenous injection of ACh to induce bronchoconstriction.
- Record the peak increase in airway resistance.
- Calculate the percentage inhibition of the ACh-induced bronchoconstriction by **J-104129** compared to the vehicle-treated group.
- Determine the ED₅₀ value from the dose-response curve.

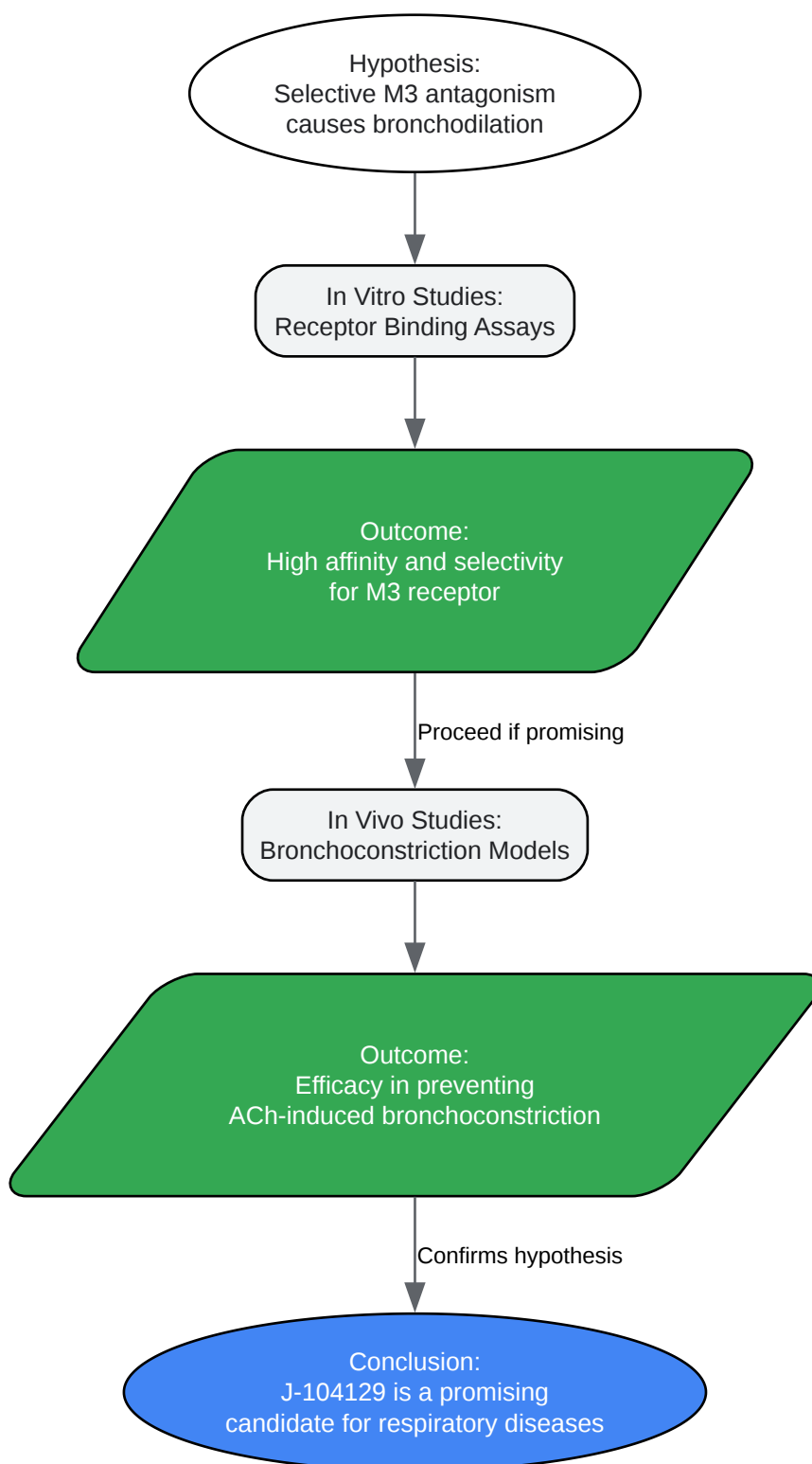


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Caption: Experimental Workflow for In Vivo Bronchoconstriction Model.

Logical Relationships in Drug Evaluation

The evaluation of a compound like **J-104129** follows a logical progression from in vitro characterization to in vivo efficacy studies.



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Caption: Logical Flow for the Preclinical Evaluation of **J-104129**.

Conclusion

J-104129 is a valuable research tool for investigating the role of the muscarinic M3 receptor in respiratory physiology and pathophysiology. Its high potency and selectivity make it a suitable candidate for in vivo studies in animal models of asthma and COPD. The protocols provided herein offer a framework for the preclinical evaluation of **J-104129** and similar compounds.

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